

Crystal Structure of 2,5-Dichloro-4-methylpyridine: A Technical Overview

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Compound of Interest

Compound Name: **2,5-Dichloro-4-methylpyridine**

Cat. No.: **B1322306**

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An In-depth Examination of a Key Synthetic Building Block

For Researchers, Scientists, and Drug Development Professionals

Despite extensive searches of crystallographic databases and the broader scientific literature, a definitive, publicly available crystal structure for **2,5-Dichloro-4-methylpyridine**, determined through single-crystal X-ray diffraction, has not been identified. This technical guide, therefore, serves to consolidate the currently available information regarding its synthesis and physicochemical properties, while highlighting the absence of precise crystallographic data.

Physicochemical Properties

A summary of the known physical and chemical properties of **2,5-Dichloro-4-methylpyridine** is presented in Table 1. This data is crucial for its application in synthetic chemistry and drug design, providing insights into its reactivity, solubility, and stability.

Property	Value
Molecular Formula	C ₆ H ₅ Cl ₂ N
Molecular Weight	162.02 g/mol
Appearance	Hoar or primrose yellow solid
Boiling Point	219.3 °C at 760 mmHg
Density	1.3 ± 0.1 g/cm ³
LogP	2.8
Hydrogen Bond Acceptors	1

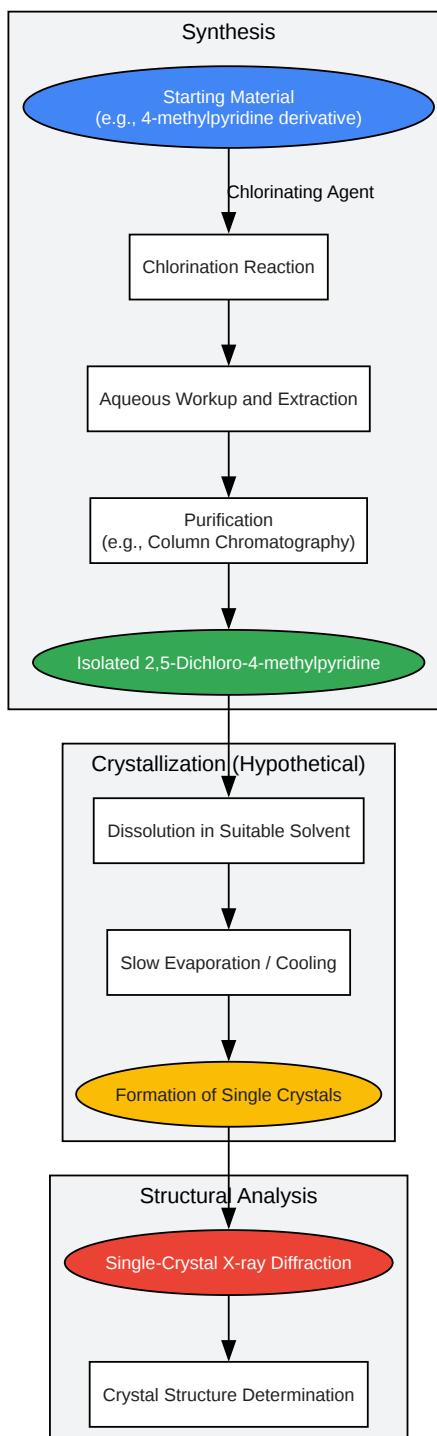
Table 1: Physicochemical Properties of **2,5-Dichloro-4-methylpyridine**.[\[1\]](#)

Synthesis and Crystallization

The synthesis of **2,5-Dichloro-4-methylpyridine** is a critical aspect of its utility. While a specific protocol for its crystallization for X-ray diffraction is not available due to the lack of a published crystal structure, general methods for the synthesis of similar chlorinated pyridine derivatives can be adapted. A potential synthetic and crystallization workflow is outlined below.

Experimental Workflow: Synthesis and Crystallization

General Workflow for Synthesis and Potential Crystallization of 2,5-Dichloro-4-methylpyridine

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Caption: A generalized workflow for the synthesis and potential crystallization of **2,5-Dichloro-4-methylpyridine**.

The Unresolved Crystal Structure

The absence of a published crystal structure for **2,5-Dichloro-4-methylpyridine** in the Cambridge Crystallographic Data Centre (CCDC) and other public repositories indicates that this specific compound may not have been subjected to single-crystal X-ray diffraction analysis, or the results have not been made publicly available. The determination of its crystal structure would provide invaluable information for:

- Drug Development: Understanding the precise three-dimensional arrangement of the molecule would aid in the rational design of new pharmaceutical compounds by enabling more accurate molecular modeling and docking studies.
- Materials Science: The crystal packing and intermolecular interactions would provide insights into its solid-state properties, which is crucial for the development of new materials.
- Theoretical Chemistry: Experimental bond lengths and angles would serve as a benchmark for computational chemistry methods, allowing for the refinement of theoretical models.

In conclusion, while **2,5-Dichloro-4-methylpyridine** is a compound of interest in various chemical fields, a complete understanding of its structural properties at the atomic level remains an open area for investigation. The future determination and publication of its crystal structure would be a valuable contribution to the scientific community.

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References

- 1. echemi.com [echemi.com]
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